

Janthinocin B: A Technical Overview of its Physico-chemical Properties

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Compound of Interest

Compound Name: Janthinocin B

Cat. No.: B15566375

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Introduction

Janthinocin B is a cyclic decapeptide lactone antibiotic produced by the bacterium *Janthinobacterium lividum*. As a member of the janthinocin family of antimicrobial peptides, it has demonstrated potent activity, particularly against Gram-positive bacteria. This technical guide provides a comprehensive overview of the known physico-chemical properties of **Janthinocin B**, drawing from available scientific literature. While detailed quantitative data remains limited in publicly accessible resources, this document consolidates the foundational knowledge critical for researchers and professionals in drug development.

Core Physico-chemical Properties

Janthinocin B is a complex molecule with a significant molecular weight and a peptidic structure. The fundamental properties are summarized below.

Property	Value	Reference
Molecular Weight	1191.33 g/mol	[1]
Molecular Formula	C ₅₇ H ₈₂ N ₁₂ O ₁₆	[1]
Appearance	Not specified in literature	
CAS Number	131086-53-8	

Solubility and Stability

Detailed quantitative data on the solubility and stability of **Janthinocin B** is not extensively available in the current body of scientific literature. However, based on the general characteristics of similar cyclic peptides, some inferences can be drawn.

Solubility: Cyclic peptides of this nature often exhibit limited solubility in aqueous solutions and are more soluble in organic solvents. It is anticipated that **Janthinocin B** would be soluble in solvents such as dimethyl sulfoxide (DMSO) and methanol. Precise solubility measurements (e.g., in mg/mL) are not currently published.

Stability: The stability of peptide-based compounds like **Janthinocin B** is influenced by factors such as pH and temperature. Peptide bonds can be susceptible to hydrolysis under extreme pH conditions, and the overall conformation, critical for biological activity, can be affected by temperature. Specific studies detailing the half-life of **Janthinocin B** under various conditions and identifying its degradation products have not been publicly reported.

Spectral Data

The structure of **Janthinocin B** was elucidated using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^{[2][3]} While the original research confirms the use of these methods, specific spectral data such as detailed NMR peak assignments and mass fragmentation patterns are not provided in the available literature.

Biological Activity and Mechanism of Action

Janthinocin B exhibits strong antibacterial activity against a range of Gram-positive bacteria.^[2] The mechanism of action for many cyclic antimicrobial peptides involves the disruption of the bacterial cell membrane integrity. It is hypothesized that **Janthinocin B** may follow a similar mechanism, leading to leakage of cellular contents and ultimately cell death. However, the specific molecular targets and signaling pathways affected by **Janthinocin B** have not been experimentally detailed.

Due to the lack of specific information on signaling pathways, a visual representation cannot be generated at this time.

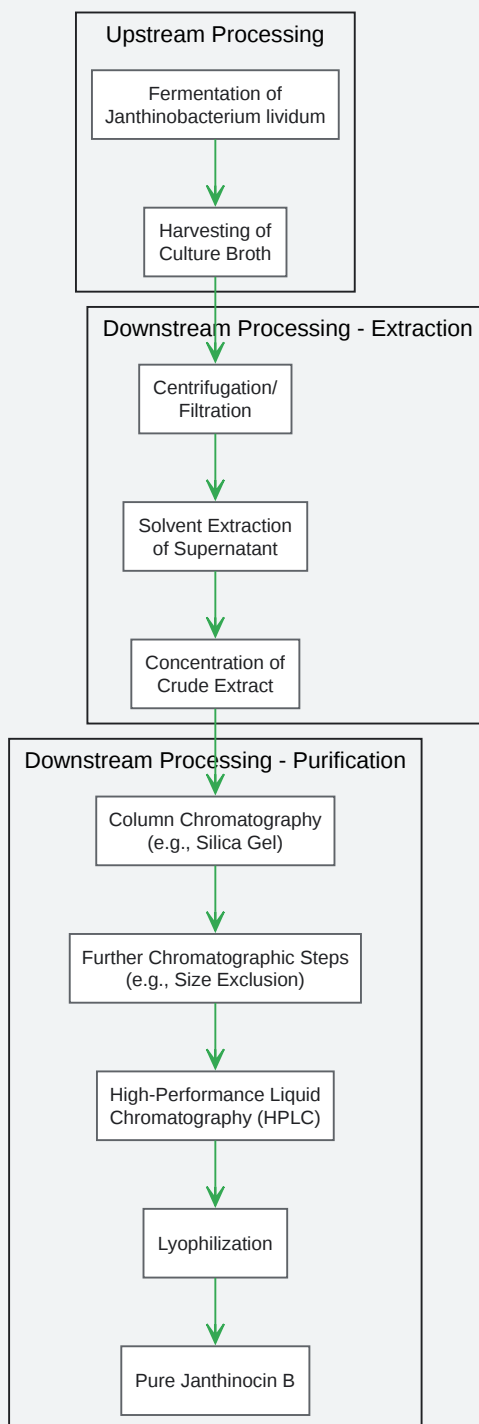
Experimental Protocols

Detailed, step-by-step protocols for the isolation and purification of **Janthinocin B** are not fully described in the available literature. However, the general methodology can be inferred from the initial discovery and from protocols for similar microbial secondary metabolites.

General Workflow for Isolation and Purification

The following diagram outlines a generalized workflow that would be typically employed for the extraction and purification of a microbial peptide antibiotic like **Janthinocin B**.

Generalized Workflow for Janthinocin B Isolation



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Caption: A generalized workflow for the isolation and purification of **Janthinocin B**.

Conclusion

Janthinocin B remains a molecule of significant interest due to its potent antibacterial properties. However, a comprehensive understanding of its physico-chemical characteristics is hampered by the limited availability of detailed, quantitative data in the public domain. Further research is required to fully characterize its solubility, stability, and specific mechanism of action. Such studies would be invaluable for the potential development of **Janthinocin B** as a therapeutic agent. Researchers are encouraged to consult the primary literature for the foundational discovery and characterization of this compound.

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References

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